

Application Notes and Protocols for Sari 59-801 in Cell Culture Experiments

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Compound of Interest

Compound Name: Sari 59-801

Cat. No.: B1681469

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sari 59-801 is a small molecule compound that has been identified as a potent, orally effective hypoglycemic agent.[1][2] Its primary mechanism of action is the stimulation of insulin secretion from pancreatic β -cells.[3][4][5] This property makes **Sari 59-801** a valuable research tool for studying insulin secretion pathways, pancreatic β -cell function, and potential therapeutic strategies for type 2 diabetes. These application notes provide detailed protocols for the dissolution of **Sari 59-801** and its application in cell culture experiments, with a focus on pancreatic β -cell lines.

Product Information

Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₃ N ₃ O ₂	MedChemExpress
Molecular Weight	313.4 g/mol	MedChemExpress
CAS Number	80565-58-8	MedChemExpress
Appearance	White to off-white solid	N/A
Solubility	Soluble in DMSO	MedChemExpress
Storage	Store at -20°C	MedChemExpress

Dissolution of Sari 59-801 for Cell Culture

3.1. Recommended Solvent and Stock Solution Preparation

Sari 59-801 is readily soluble in dimethyl sulfoxide (DMSO). For cell culture experiments, it is crucial to prepare a high-concentration stock solution in DMSO, which can then be diluted to the final working concentration in the cell culture medium.

Protocol for Preparing a 10 mM Stock Solution:

- Materials:
 - **Sari 59-801** powder
 - Anhydrous/sterile DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 - Weigh out 3.134 mg of **Sari 59-801** powder and place it in a sterile microcentrifuge tube.
 - Add 1 mL of sterile DMSO to the tube.
 - To aid dissolution, gently warm the tube to 37°C and vortex or sonicate until the powder is completely dissolved.
 - Aliquot the 10 mM stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the stock solution aliquots at -20°C for up to several months.

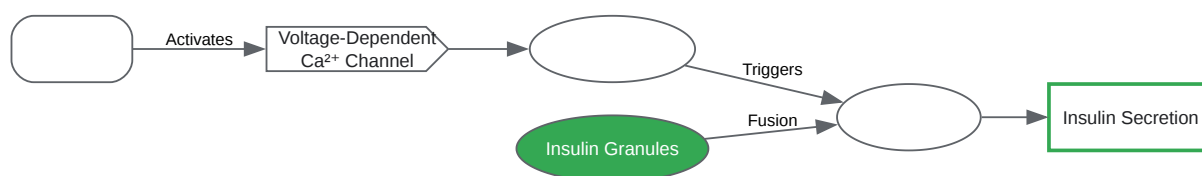
3.2. Solvent Cytotoxicity Considerations

DMSO can be toxic to cells at higher concentrations. It is recommended to keep the final concentration of DMSO in the cell culture medium at or below 0.5% (v/v) to minimize cytotoxic effects. Some cell lines may be more sensitive, and it is advisable to perform a vehicle control (medium with the same final concentration of DMSO) in all experiments.

Application in Cell Culture Experiments

4.1. Mechanism of Action and Signaling Pathway

Sari 59-801 stimulates insulin secretion by increasing the influx of extracellular calcium (Ca^{2+}) into pancreatic β -cells. This process is independent of the cyclic adenosine monophosphate (cAMP) signaling pathway. The rise in intracellular Ca^{2+} concentration is a critical trigger for the fusion of insulin-containing granules with the cell membrane and the subsequent release of insulin. The exact molecular target of **Sari 59-801** on the β -cell membrane that mediates this Ca^{2+} influx is still under investigation but is thought to involve voltage-dependent calcium channels.



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Figure 1: Proposed signaling pathway of **Sari 59-801** in pancreatic β -cells.

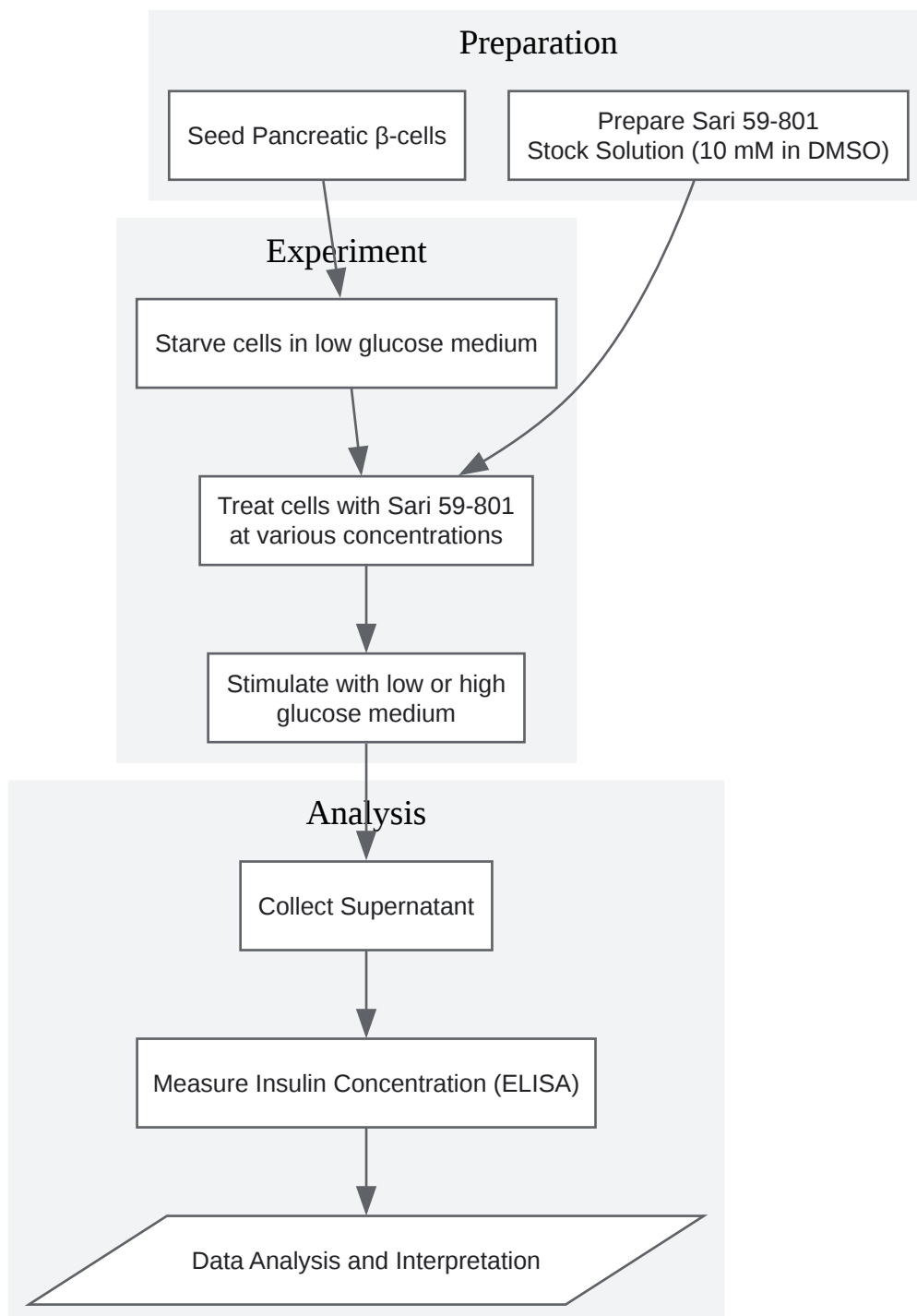
4.2. Recommended Cell Lines

Sari 59-801 has been shown to be effective in stimulating insulin secretion in isolated rat pancreatic islets. For in vitro studies, the following pancreatic β -cell lines are recommended:

- **INS-1 (Rat Insulinoma):** A well-characterized cell line that exhibits glucose-stimulated insulin secretion.
- **MIN6 (Mouse Insulinoma):** Another widely used cell line that secretes insulin in response to glucose and other secretagogues.
- **1.1B4 (Human Pancreatic β -cell line):** A human-derived cell line that can be useful for studying human-specific aspects of β -cell function.

4.3. Experimental Workflow

The following diagram outlines a general workflow for studying the effect of **Sari 59-801** on insulin secretion in pancreatic β -cell lines.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. teubio.com [teubio.com]
- 3. Localized calcium influx in pancreatic beta-cells: its significance for Ca²⁺-dependent insulin secretion from the islets of Langerhans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. medchemexpress.com [medchemexpress.com]
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